

Technical Support Guide: Storage & Handling of DL-Thyroxine Sodium Salt

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Compound of Interest

Compound Name: thyroxine, DL-, sodium salt

CAS No.: 1491-91-4

Cat. No.: B073517

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CAS: 1491-91-4 | Molecular Formula: $C_{15}H_{10}I_4NNaO_4$ [1]

Core Directive: The "Golden Rules" of Storage

For immediate implementation upon receipt.

DL-Thyroxine sodium is a synthetic thyroid hormone analog.[1][2] As a sodium salt, it is hygroscopic; as an iodinated compound, it is highly photosensitive.[1] Violation of the following parameters will result in deiodination (loss of potency) and oxidative discoloration.

Storage Logic Workflow

The following decision tree illustrates the mandatory handling process from the moment of delivery to long-term banking.



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Figure 1: Critical workflow for receiving and banking DL-thyroxine sodium salt to prevent initial degradation.

Parameter	Specification	Technical Rationale
Temperature	-20°C (Preferred)	Minimizes kinetic energy available for spontaneous deiodination [1].[1] 2-8°C is acceptable for <1 month.[1][2]
Light	Total Darkness	The carbon-iodine bond is weak (~50 kcal/mol).[1] UV and visible light accelerate photolysis, releasing free iodine [2].
Atmosphere	Desiccated / Inert	The sodium salt moiety attracts moisture, leading to hydrolysis and clumping. Store under Nitrogen/Argon if possible.
Container	Amber Glass	Plastic allows gas permeability; clear glass allows photolysis. Use amber glass with PTFE-lined caps.

Reconstitution & Solubility Protocol

The #1 source of user error is attempting to dissolve this compound in neutral water.

The Solubility Paradox: While this is a "sodium salt," it is not freely soluble in neutral water (pH 7). The phenolic hydroxyl group and the carboxyl group require a high pH environment to fully ionize and solubilize the bulky iodinated structure.

Standard Operating Procedure (SOP): Alkaline Solubilization

Reagents Needed:

- 1.0 M NaOH (Sodium Hydroxide) or 4.0 M NH₄OH (Ammonium Hydroxide)[1]

- Methanol (Optional, for organic solubility)[1]
- Distilled/Deionized Water (degassed)[1]

Step-by-Step Protocol:

- Weighing: Weigh the required amount of DL-thyroxine sodium powder into an amber vial.
- Alkaline Wetting: Add a minimal volume of 1.0 M NaOH dropwise to the powder.
 - Ratio: Approximately 100 μ L of 1.0 M NaOH per 10 mg of powder.
 - Observation: The powder should turn into a clear or slightly hazy paste/liquid.
- Dilution: Slowly add water or buffer to reach the desired final concentration.
 - Target pH: Ensure the final solution pH remains > 8.0 . If the pH drops below 7.0 during dilution, the compound will precipitate out of solution [3].
- Filtration: Sterilize using a 0.22 μ m PES or PVDF syringe filter. Do not autoclave.

Solubility Data Table

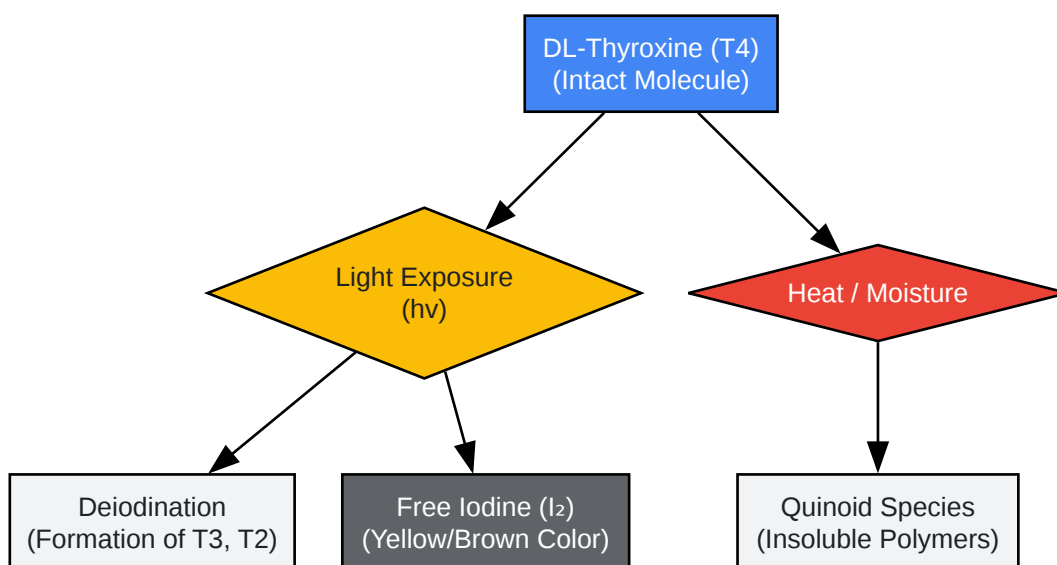
Solvent System	Max Solubility	Stability (at -20°C)	Notes
1M NaOH	~50 mg/mL	1 Month	Highly alkaline; may require neutralization before cell culture use.[1]
4M NH ₄ OH in MeOH	~50 mg/mL	1 Month	Preferred for organic chemistry applications.
DMSO	~60 mg/mL	3-6 Months	Warning: DMSO is hygroscopic.[3] Use fresh DMSO to prevent hydrolysis.[3]
Water (pH 7)	< 0.1 mg/mL	N/A	Insoluble. Will form a suspension/precipitate

Troubleshooting: Visual & Physical Diagnostics

Use this guide to diagnose the state of your reagent.

Degradation Pathway Visualization

Understanding how the molecule breaks down helps you prevent it.



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Figure 2: Primary degradation pathways.[1] Note that "Yellowing" is a specific indicator of free iodine release [4].

Symptom Resolution Guide

Symptom	Probable Cause	Corrective Action
Powder turns yellow/brown	Photo-oxidation	The iodine atoms have cleaved off.[1] Discard. The compound has lost potency and may be cytotoxic.
Solution is cloudy/precipitate	pH Shock	The pH of your solution dropped below 7.5. Add 1M NaOH dropwise until clear, or re-make buffer at pH 8+.
Powder is clumping	Moisture Ingress	The desiccant failed. If color is white, it is chemically safe but weighing accuracy is compromised. Dry under N ₂ gas.
Cell culture toxicity	Solvent Effect	High concentration of NaOH or DMSO in the final well. Ensure stock is diluted >1:1000 in media.

Frequently Asked Questions (FAQ)

Q: Can I autoclave DL-thyroxine stock solutions? A: No. Thyroxine is thermally sensitive and will degrade into thyronine derivatives and release iodine under high heat and pressure. Always use sterile filtration (0.22 µm) [5].[3]

Q: What is the difference between L-Thyroxine and DL-Thyroxine? A: L-Thyroxine is the biologically active isomer found in nature.[1] DL-Thyroxine is a racemic mixture (50:50) of the L- and D- isomers.[1]

- Usage: DL- is often used as a cheaper standard for physicochemical analysis or in non-biological chemistry.
- Potency: In biological systems, DL-thyroxine has approximately 50% of the potency of pure L-thyroxine, as the D-isomer is largely inactive at the thyroid receptor.[1]

Q: My DMSO stock froze. Is it safe to thaw? A: Yes, but limit freeze-thaw cycles.[1]

- Best Practice: Aliquot the DMSO stock into single-use volumes (e.g., 50 μ L) immediately after preparation. Store at -20°C or -80°C . Repeated thawing introduces moisture into DMSO, which accelerates degradation.[1]

Q: How do I measure the concentration if I suspect degradation? A: Use UV-Vis spectrophotometry.

- Peak: DL-Thyroxine has a UV absorption maximum (λ_{max}) at 225 nm (in base).[1]
- Shift: Appearance of a new peak around 350-400 nm indicates the formation of free iodine or oxidative byproducts.

References

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